

infrared and Raman spectra analysis oxalyl fluoride

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Oxalyl fluoride

CAS No.: 359-40-0

Cat. No.: S702263

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Core Spectroscopic Data from Hencher & King (1965)

The following data is derived from the foundational work by J.L. Hencher and G.W. King, who were the first to report and assign the infrared and Raman spectra of **oxalyl fluoride** [1].

Fundamental Vibration	Approximate Frequency (cm ⁻¹)	Assignment Details
v ₁ (C=O stretch)	1928	
v ₂ (C=O stretch)	1858	
v ₃ (C-C stretch)	1084	
v ₄ (C-F stretch)	860	
v ₅ (C-F stretch)	794	
v ₆ (O=C-F deform)	680	
v ₇ (O=C-F deform)	580	
v ₈ (C-C=O bend)	420	

Fundamental Vibration	Approximate Frequency (cm ⁻¹)	Assignment Details
ν_9 (C-C=O bend)	370	
ν_{10} (C-C torsional mode)	120	
ν_{11} & ν_{12}	Not specified in abstract	Remaining two fundamentals

The study successfully provided an assignment for all **twelve fundamental frequencies** of the molecule, analyzing it under the assumption of a **planar, trans (C_{2h}) configuration** [1].

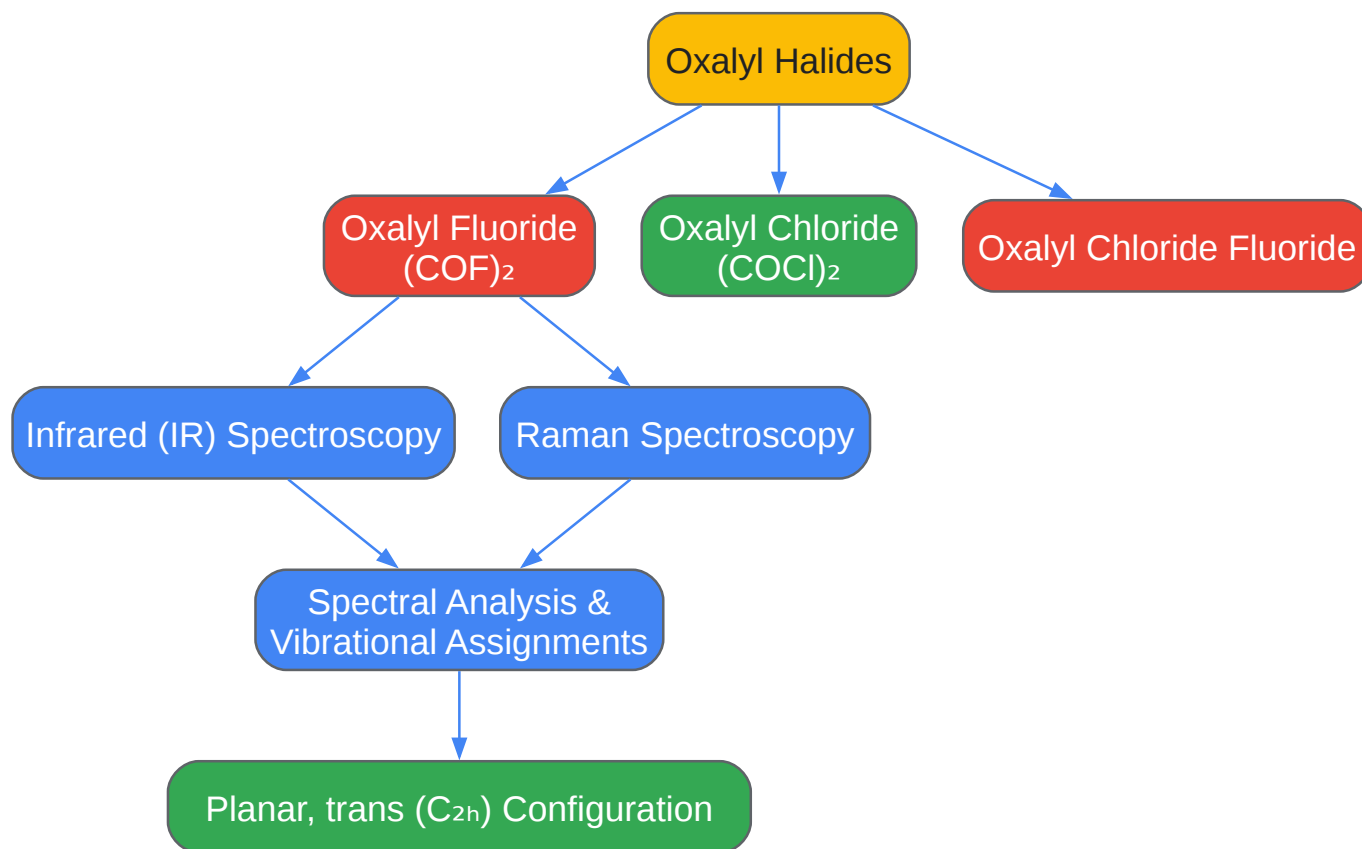
Experimental Protocols and Methodologies

Based on the publication, here are the key methodological aspects of the original research:

- **Samples:** The analysis was performed on samples of **oxalyl fluoride** and oxalyl chloride fluoride [1].
- **Techniques:** The researchers measured the **previously unreported infrared and Raman spectra** of **oxalyl fluoride**. The infrared spectrum of oxalyl chloride fluoride was also measured [1].
- **Data Interpretation:** The spectra were analyzed, and vibrational assignments were made based on the molecular structure. The analysis for **oxalyl fluoride** concluded that a satisfactory interpretation could be made assuming a planar and *trans* configuration, which is consistent with its C_{2h} symmetry [1].

Research Context and Relationship to Other Compounds

Oxalyl fluoride is part of a family of oxalyl halides. The 1965 study by Hencher and King was part of a series that also investigated oxalyl chloride, establishing a comparative understanding of these compounds [1]. The following diagram illustrates the relationship between these related molecules and the analytical techniques used to study them.



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Relationship between oxalyl halides and their spectral analysis.

How to Access the Full Study and Further Research

The information above is sourced from the abstract of the 1965 paper. For your in-depth research, the following steps are recommended:

- **Locate the Full Paper:** The article "Oxalyl halides: Part II. Vibrational spectra and assignments for **oxalyl fluoride** and oxalyl chloride fluoride" was published in the *Journal of Molecular Spectroscopy* (Volume 16, Issue 1, May 1965, Pages 168-178). You can access it through scientific databases like Scopus, Web of Science, or via the publisher, ScienceDirect [2] [1].
- **Review Subsequent Work:** This 1965 study is a primary reference that has been cited by subsequent research. You can find more recent work, such as studies on the fluorescence and phosphorescence of **oxalyl fluoride** [1], by looking at papers that have cited this original article.

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References

1. halides: Part II. Vibrational spectra and assignments for Oxalyl ... oxalyl [scispace.com]
2. Oxalyl halides: Part II. Vibrational spectra and assignments ... [sciencedirect.com]

To cite this document: Smolecule. [infrared and Raman spectra analysis oxalyl fluoride]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b702263#infrared-and-raman-spectra-analysis-oxalyl-fluoride>]

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